

3-Fluoropyruvic acid CAS 433-48-7 properties

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Compound of Interest

Compound Name: 3-Fluoropyruvic acid

CAS No.: 433-48-7

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3-Fluoropyruvic Acid (CAS 433-48-7): A Technical Whitepaper on Metabolic Inhibition and Transporter Profiling

Executive Summary

In the landscape of metabolic engineering and cellular respiration profiling, **3-Fluoropyruvic acid** (3-FP) emerges as a highly specialized molecular probe. As a fluorinated structural analog of pyruvic acid, 3-FP serves a dual purpose in advanced biochemical research: it acts as a potent competitive inhibitor of central carbon metabolism enzymes (such as the Pyruvate Dehydrogenase complex and Lactate Dehydrogenase) and functions as a negative-selection agent for the identification of elusive pyruvate transporters. This whitepaper synthesizes the physicochemical properties, mechanistic causality, and self-validating experimental protocols required to deploy 3-FP effectively in drug development and metabolic research.

Physicochemical Properties & Molecular Identification

Before deploying 3-FP in biological assays, it is critical to verify the integrity of the compound. The strong electronegativity of the fluorine atom at the C3 position is responsible for its unique

metabolic behavior, altering the electron density of the adjacent alpha-keto group and preventing standard enzymatic decarboxylation[1].

Table 1: Core Physicochemical Properties of **3-Fluoropyruvic Acid**

Property	Value / Identifier
IUPAC Name	3-fluoro-2-oxopropanoic acid
CAS Number	433-48-7
Molecular Formula	C3H3FO3
Molecular Weight	106.05 g/mol
PubChem CID	67946
Conjugate Base	3-fluoropyruvate

Data sourced from the National Institutes of Health (NIH) PubChem database[1].

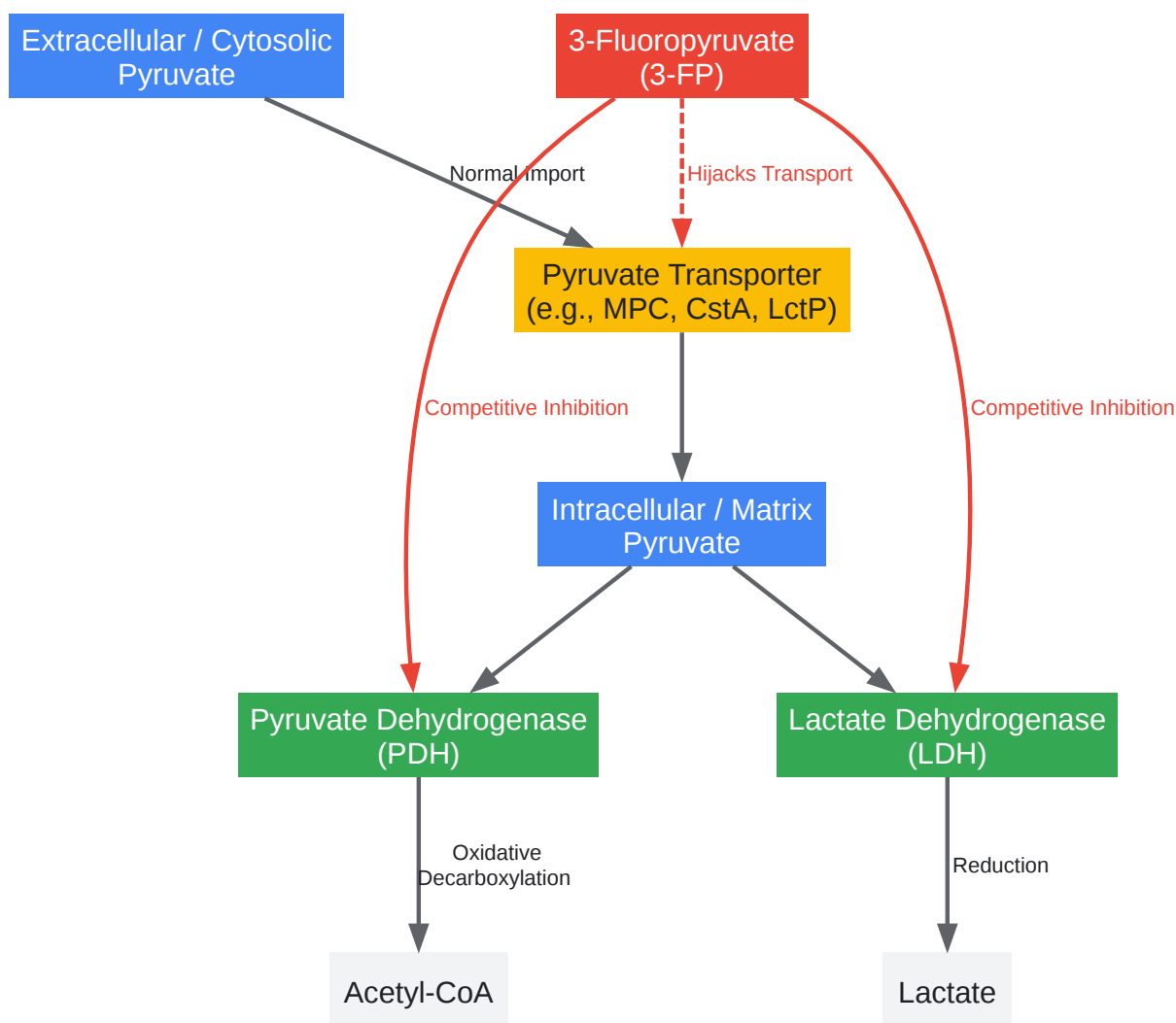
Mechanistic Causality: Transporter Hijacking and Enzyme Inhibition

To utilize 3-FP effectively, researchers must understand the causality behind its toxicity. 3-FP is not inherently destructive in the extracellular matrix; its mechanism of action relies entirely on intracellular accumulation.

Transporter Hijacking: Because 3-FP is a near-perfect structural mimic of pyruvate, it is readily imported into the cytosol and mitochondria by specific pyruvate carriers, including the Mitochondrial Pyruvate Carrier (MPC) in eukaryotes[2], and bacterial transporters such as CstA in *E. coli*[3] or LctP/LldP in *S. aureus*[4].

Enzymatic Stalling: Once internalized, 3-FP binds to the active sites of Lactate Dehydrogenase (LDH) and the Pyruvate Dehydrogenase (PDH) complex. During normal PDH catalysis, thiamine pyrophosphate (TPP) facilitates the oxidative decarboxylation of pyruvate. However, when 3-FP enters the active site, the highly electronegative fluorine atom disrupts the required electron flow, stalling the intermediate complex and acting as a potent competitive inhibitor.

This abruptly halts the production of Acetyl-CoA, collapsing the cell's central carbon metabolic flux[5].



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Metabolic pathway disruption by 3-Fluoropyruvate via transporter hijacking and enzyme inhibition.

Experimental Methodologies & Self-Validating Protocols

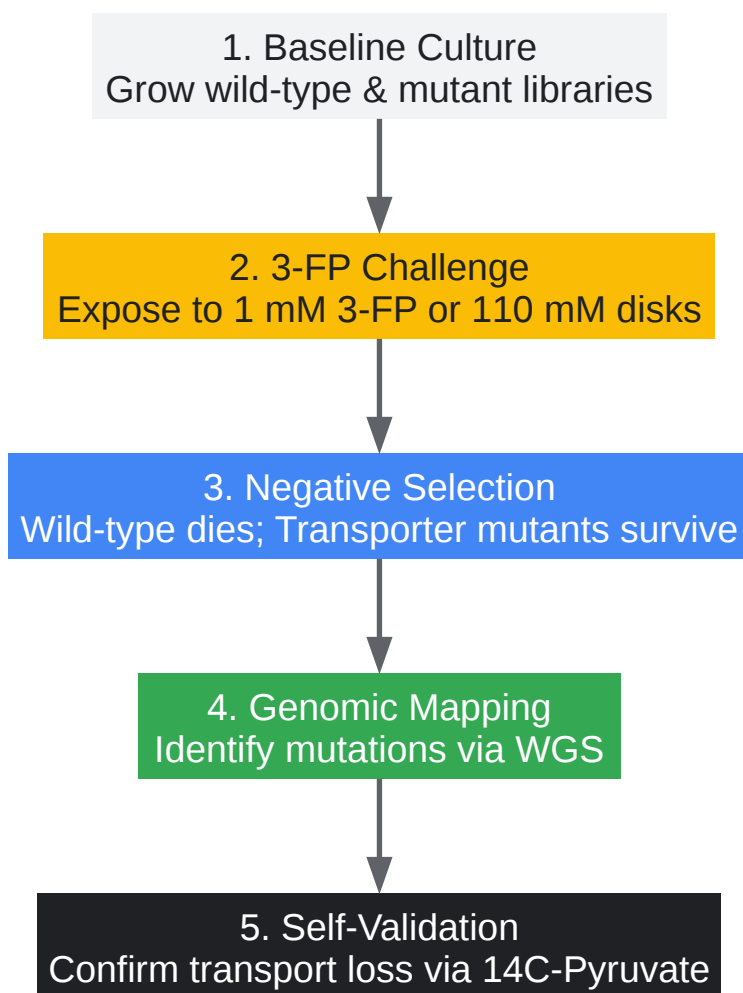
As a Senior Application Scientist, I emphasize that phenotypic screening must be paired with orthogonal validation to prevent false positives. Below are two field-proven methodologies utilizing 3-FP.

Protocol A: Isolation of Pyruvate Transporter Mutants via 3-FP Negative Selection

This protocol leverages the toxicity of 3-FP to isolate cells lacking functional pyruvate transporters. If a cell cannot import 3-FP, it survives.

Step-by-Step Methodology:

- Culture Preparation: Grow the wild-type strain and the transposon mutant library (e.g., *E. coli* or *S. aureus*) in a minimal medium supplemented with an alternative carbon source (like sorbitol) to an OD600 of 0.1[3].
- 3-FP Challenge:
 - Liquid Assay: Spike the liquid culture with a final concentration of 1 mM 3-FP[3].
 - Solid Assay: Spread the culture on agar plates and place a sterile 6 mm disk embedded with 15 μ L of 110 mM 3-FP sodium salt in the center[4].
- Selection: Incubate for 24-32 hours. Isolate colonies that grow normally in the liquid culture or survive within the distinct zone of inhibition on the solid plates[3][4].
- Genomic Mapping: Perform Whole-Genome Sequencing (WGS) on the surviving colonies to identify mutations in putative transporter genes (e.g., *lctP*, *lldP*, or *cstA*)[3][4].
- Self-Validation Checkpoint (Critical): Survival alone does not prove a transport defect; the mutation could be in the downstream PDH enzyme. To self-validate, perform a ^{14}C -pyruvate uptake assay on the surviving mutants. A true transporter mutant will show near-zero ^{14}C -pyruvate accumulation, confirming the physical blockade of the metabolite[4].



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Workflow for isolating and validating pyruvate transporter mutants using 3-FP negative selection.

Protocol B: In Vitro Spectrophotometric Assay for LDH/PDH Inhibition

To quantify the inhibitory potency of 3-FP, researchers can monitor the secondary oxidation of NADH at 340 nm.

Step-by-Step Methodology:

- **Buffer Preparation:** Prepare a reaction mixture containing the target enzyme (LDH or PDH, 10-20 units/mL) in an optimal buffer (e.g., Tris-HCl, pH 7.4), supplemented with NADH[5].

- **Baseline Measurement (Self-Validation 1):** Measure the absorbance at 340 nm for 3 minutes without adding 3-FP or pyruvate to establish a stable baseline and ensure no auto-oxidation of NADH is occurring.
- **Inhibitor Addition:** Introduce 3-FP at varying titrations (e.g., 10 μ M to 1 mM) into the cuvette and incubate for 5 minutes to allow active-site binding[5].
- **Reaction Initiation:** Spike the mixture with the natural substrate (pyruvate) and immediately monitor the decrease in absorbance at 340 nm over 10 minutes.
- **Data Analysis:** Calculate the IC50 by plotting the fractional velocity of NADH oxidation against the logarithmic concentration of 3-FP.

Quantitative Data & Benchmarks

To ensure reproducibility across laboratories, the following quantitative benchmarks have been established in peer-reviewed literature for 3-FP applications.

Table 2: Quantitative Benchmarks for 3-FP Assays

Application / Target	Biological System	Effective 3-FP Concentration	Observed Biological Effect
Transporter Profiling	E. coli K-12 (Liquid M9 Media)	1.0 mM	Complete growth arrest of wild-type strains; permits survival of cstA mutants[3].
Transporter Profiling	S. aureus JE2 (Disk Diffusion)	15 µL of 110 mM solution	Large zone of inhibition; permits isolation of lctP/lldP mutants[4].
Enzyme Kinetics	Purified LDH / PDH	Empirical (Titration required)	Concentration-dependent competitive inhibition; halts NADH turnover[5].

References

1.[1] Fluoropyruvic acid | C3H3FO3 | CID 67946 - PubChem - NIH. National Institutes of Health. 1 2.[5] Application Notes and Protocols: 3-Fluoro-2-hydroxypropanoic Acid as a Metabolic Inhibitor - Benchchem. Benchchem. 5 3.[3] Peptide Transporter CstA Imports Pyruvate in Escherichia coli K-12 | Journal of Bacteriology. American Society for Microbiology. 3 4.[4] Staphylococcus aureus encodes four differentially regulated pyruvate transporters - PMC. National Institutes of Health. 4 5.[2] Mitochondrial pyruvate transport: A historical perspective and future research directions | Request PDF - ResearchGate. ResearchGate. 2

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Sources

- [1. Fluoropyruvic acid | C3H3FO3 | CID 67946 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. journals.asm.org \[journals.asm.org\]](#)
- [4. Staphylococcus aureus encodes four differentially regulated pyruvate transporters - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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